

Application Notes and Protocols for ZSA-215 in STING-Dependent Inflammation Research

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **ZSA-215**, a potent and orally active STING (Stimulator of Interferon Genes) agonist, to study STING-dependent inflammation. This document includes a summary of its activity, detailed protocols for key in vitro and in vivo experiments, and visualizations to aid in understanding the experimental workflows and underlying signaling pathways.

Introduction to ZSA-215

ZSA-215 is a small molecule agonist of the STING protein, a critical component of the innate immune system that detects cytosolic DNA and triggers a type I interferon (IFN) response.[1][2] [3][4] Activation of the STING pathway is implicated in various inflammatory and autoimmune diseases, as well as in the anti-tumor immune response.[5][6] **ZSA-215** enhances STING signaling by promoting the phosphorylation of STING and Interferon Regulatory Factor 3 (IRF3), leading to the secretion of IFN- β .[1][2][3][4] Its oral bioavailability makes it a valuable tool for in vivo studies of STING-dependent inflammation.[3][4]

Quantitative Data Summary

The following table summarizes the reported in vitro activity and pharmacokinetic properties of **ZSA-215**.

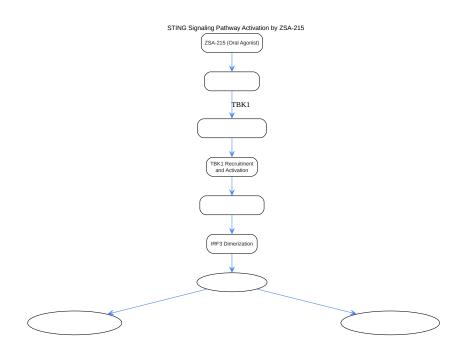


Parameter	Cell Line/System	Value	Reference
EC50	THP1-Blue ISG cells	3.3 μΜ	[1]
EC50 (STINGR232)	THP1 cells	9.0 μΜ	[1][2]
EC50 (mSTING)	THP1 cells	9.3 μΜ	[1][2]
Oral Bioavailability (F)	Mice	58%	[3][4]
AUC	Mice (60 mg/kg, p.o.)	23835.0 h⋅ng/mL	[3][4]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the STING signaling pathway activated by **ZSA-215** and a general experimental workflow for its characterization.



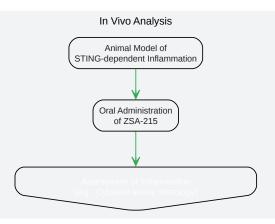


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Caption: STING signaling pathway activated by **ZSA-215**.



Cell Culture (e.g., THP1-Blue ISG) ZSA-215 Treatment (Dose-Response) Cell Lysis Western Blot (p-STING, p-IRF3)



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Experimental Workflow for ZSA-215 Characterization

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